

# Physicochemical Properties of Glycyl-DL-serine

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## Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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The table below summarizes the core quantitative data for **Glycyl-DL-serine** (CAS #687-38-7), which is relevant for formulation and analytical development.

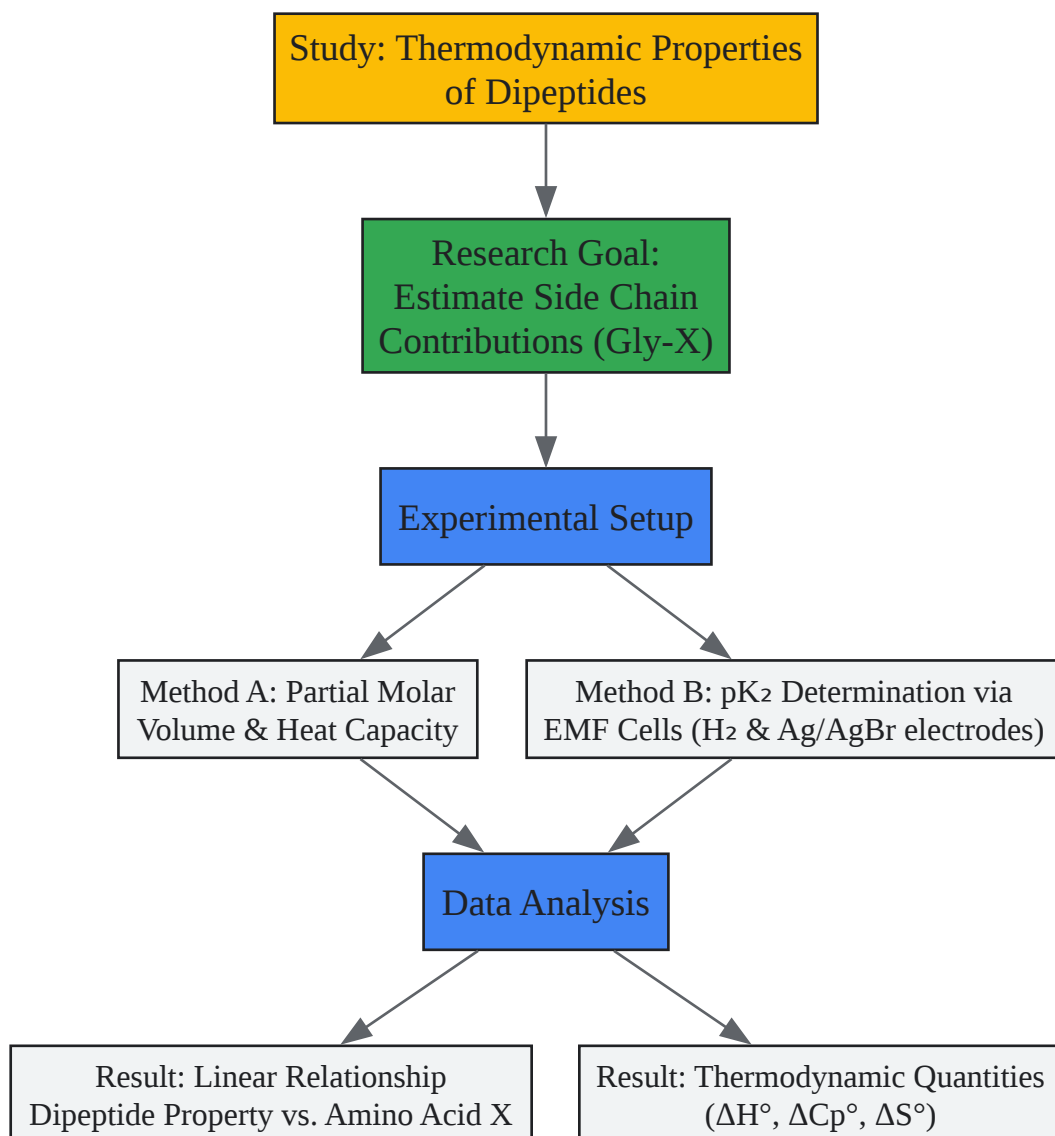
Property	Value
CAS Registry Number	687-38-7 [1] [2] [3]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> [1] [2] [3]
Molecular Weight	162.14 g/mol [1] [2] [3]
pKa (at 25°C)	2.98 [1] [2] [3]
Melting Point	207 °C [2] [3]
Density (estimate)	1.4394 g/cm <sup>3</sup> [2] [3]
Water Solubility	Slightly soluble [2] [3]
Recommended Storage	-20°C [1] [2] [3]

## Experimental Context & Methodologies

The provided search results include details on experimental approaches used to determine the thermodynamic properties of **Glycyl-DL-serine** and related peptides.

- **Key Measured Properties:** The primary thermodynamic properties studied for **Glycyl-DL-serine** in aqueous solution are its **partial molar volume ( $V_2^\circ$ )** and **partial molar heat capacity ( $C_{p,2}^\circ$ )** at 25°C [4].
- **Research Objective:** A key goal of these experiments was to estimate the **contributions of individual amino acid side chains** to the overall thermodynamic properties of glycyl dipeptides (Gly-X). For these dipeptides, both  $V_2^\circ$  and  $C_{p,2}^\circ$  were found to be a linear function of the corresponding property for the amino acid X [4].
- **Broader Experimental Framework:** Research on glycyl peptides, including **Glycyl-DL-serine**, involves determining the dissociation constant ( $pK_2$ ) of the ammonium group ( $NH_3^+$ ) across a temperature range (e.g., 5–50°C) using **electromotive force (emf) measurements of cells without liquid junction**. These cells employ **hydrogen electrodes and silver-silver bromide electrodes**. The thermodynamic quantities  $\Delta H^\circ$ ,  $\Delta C_p^\circ$ , and  $\Delta S^\circ$  are then derived from the temperature coefficients of the dissociation constants [5].

The following diagram maps the logical workflow of a typical study investigating the thermodynamic properties of dipeptides like **Glycyl-DL-serine**.



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## References

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